

# Pentryl as a Tetryl Replacement in Boosters: A Comparative Evaluation

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## Compound of Interest

Compound Name: Pentryl

Cat. No.: B1208548

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the explosive properties of **Pentryl** and Tetryl, evaluating **Pentryl**'s suitability as a replacement for Tetryl in booster applications. The following analysis is supported by experimental data and detailed methodologies for key performance tests.

## Executive Summary

**Pentryl** (2,4,6-trinitrophenylnitraminoethyl nitrate) demonstrates superior performance characteristics compared to Tetryl (2,4,6-trinitrophenylmethylnitramine) in key areas relevant to its application as a booster explosive. Experimental data indicates that **Pentryl** possesses greater explosive power and brisance. While both compounds exhibit high sensitivity to initiation, **Pentryl** is noted to be somewhat more sensitive to friction. The selection of **Pentryl** as a replacement for Tetryl would therefore depend on the specific requirements of the application, balancing the need for higher performance with handling and safety considerations.

## Data Presentation: Quantitative Comparison

The following tables summarize the key quantitative data obtained from comparative experimental tests of **Pentryl** and Tetryl.

Table 1: Explosive Power and Brisance

Property	Pentryl	Tetryl	Test Method
Small Trauzl Test (cc)	15.8	13.8	Trauzl Lead Block Test
Small Lead Block Compression (mm)	18.5	16.6	Lead Block Compression Test

Table 2: Detonation Velocity

Explosive	Density (g/cc)	Detonation Velocity (m/s)	Test Method
Pentryl	0.80	5000	Not Specified
Tetryl	0.90	5400	Not Specified

Table 3: Sensitivity Properties

Property	Pentryl	Tetryl
Sensitivity to Initiation	Approximately the same as Tetryl	High
Friction Sensitivity	Somewhat more sensitive than Tetryl	Sensitive
Explosion Temperature (°C)	235 (in 3 seconds)	~187 (decomposes)[1]

## Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

### Trauzl Lead Block Test

The Trauzl lead block test is a method to determine the explosive power of a substance.[2]

Procedure:

- A 10-gram sample of the explosive, wrapped in foil, is placed into a cavity within a standardized lead block (typically 200 mm in diameter and 200 mm high with a central hole 125 mm deep and 25 mm in diameter).<sup>[2][3]</sup>
- The remainder of the hole is filled with sand.<sup>[2][3]</sup>
- The explosive is detonated electrically.<sup>[2]</sup>
- The increase in the volume of the lead block's cavity is then measured, typically by filling it with water and measuring the volume of the water.<sup>[3]</sup> The resulting volume increase, expressed in cubic centimeters (cc), provides a comparative measure of the explosive's power.<sup>[2]</sup>

## Lead Block Compression Test

This test measures the brisance, or shattering effect, of an explosive.

Procedure:

- A 50-gram sample of the explosive is placed on top of a lead cylinder of standardized dimensions (e.g., 64 mm long).
- The explosive is detonated by a standard detonator.
- The resulting compression or shortening of the lead block is measured in millimeters. A greater compression indicates a higher brisance.

## BAM Fall Hammer Impact Sensitivity Test

This test determines the sensitivity of an explosive to impact.

Procedure:

- A small sample of the explosive (typically 35-40 mg) is placed between a steel anvil and a striker pin.<sup>[4]</sup>
- A weight (e.g., 2 kg) is dropped from varying heights onto the striker.

- The minimum height at which an explosion or decomposition occurs in a specified number of trials (e.g., at least one in ten) is recorded as the impact sensitivity.[1]

## BAM Friction Sensitivity Test

This test measures the sensitivity of an explosive to frictional stimuli.

Apparatus: The test utilizes a BAM friction apparatus, which consists of a fixed porcelain pin and a moving porcelain plate.[5][6]

Procedure:

- A small sample of the explosive is placed on the porcelain plate.[5]
- A specified load is applied to the porcelain pin.[5]
- The porcelain plate is moved back and forth under the pin.[5]
- The test is repeated with varying loads to determine the minimum force required to cause an initiation (e.g., flash, flame, or explosion).[7]

## Detonation Velocity Measurement (Dautriche Method)

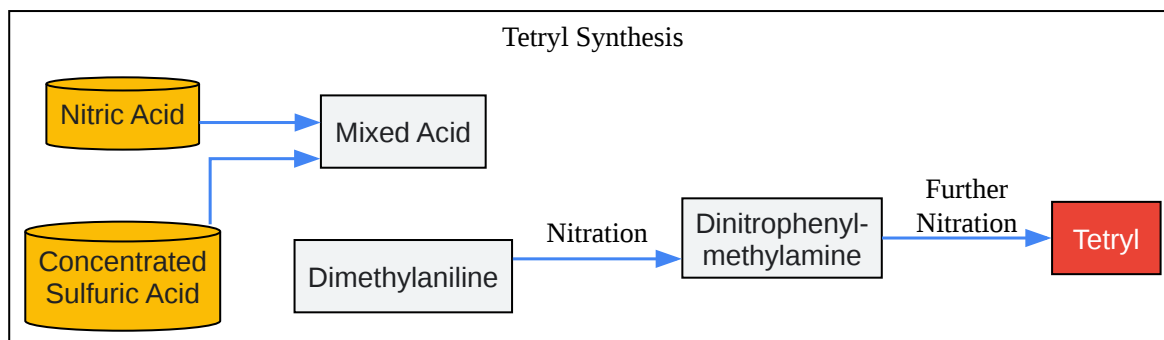
The Dautriche method is a technique for measuring the detonation velocity of an explosive.[8]

Procedure:

- Two ends of a detonating cord with a known detonation velocity are inserted into a column of the test explosive at a specific distance apart.[9]
- The explosive is initiated, which in turn initiates both ends of the detonating cord.
- The two detonation waves in the cord travel towards each other and collide.
- The point of collision, which is marked on a lead plate placed under the cord, is used to calculate the detonation velocity of the test explosive based on the known velocity of the detonating cord and the geometry of the setup.[10]

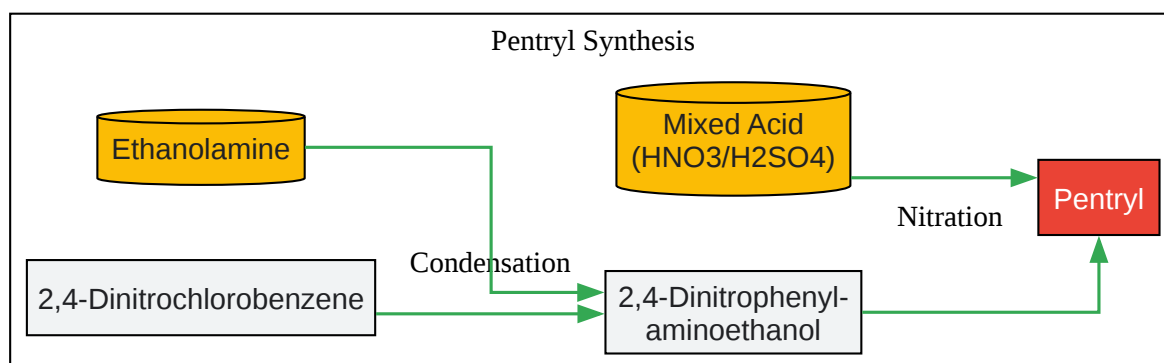
## Mandatory Visualization Synthesis Pathways

The following diagrams illustrate the synthesis pathways for Tetryl and **Pentryl**.



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### Tetryl Synthesis Workflow

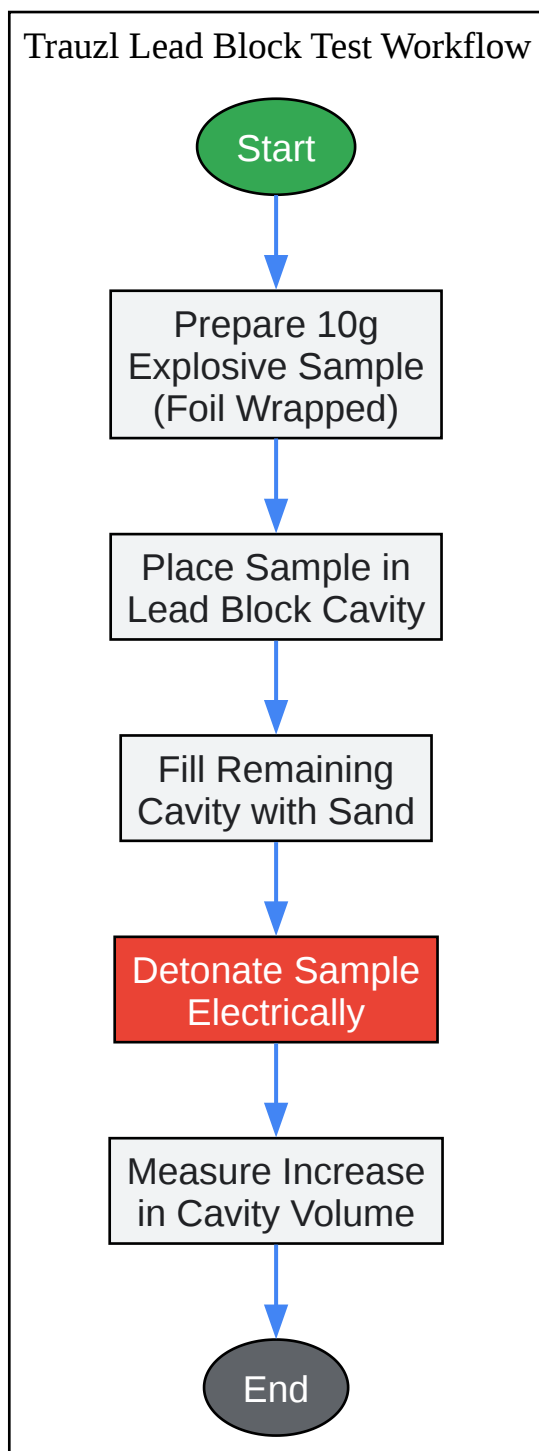


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### Pentryl Synthesis Workflow

## Experimental Workflow: Trauzl Lead Block Test

The following diagram illustrates the workflow for the Trauzl lead block test.

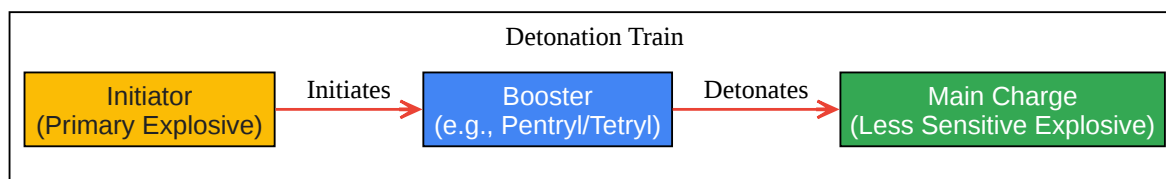


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Trauzl Test Workflow

## Logical Relationship: Detonation Train

This diagram illustrates the logical relationship of a booster explosive within a typical detonation train.



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### Explosive Detonation Train

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